

An In-depth Technical Guide to 1-BOC-4-(tosyloxy)piperidine

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Compound of Interest

Compound Name: **1-BOC-4-(tosyloxy)piperidine**

Cat. No.: **B051092**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-BOC-4-(tosyloxy)piperidine**, a key intermediate in organic synthesis, particularly in the development of pharmaceutical compounds. The document details its chemical structure, properties, synthesis, and significant applications.

Chemical Structure and Properties

1-BOC-4-(tosyloxy)piperidine, with the CAS Number 118811-07-7, is a piperidine derivative containing a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom and a tosyloxy group at the 4-position.[1][2] The Boc group provides stability and allows for selective reactions, while the tosyloxy group serves as an excellent leaving group in nucleophilic substitution reactions.[1]

SMILES Notation: CC1=CC=C(C=C1)S(=O)(=O)OC2CCN(CC2)C(=O)OC(C)(C)C[1]

Molecular Formula: C₁₇H₂₅NO₅S[1]

The presence of both the Boc protecting group and the tosyloxy leaving group makes this compound a versatile building block for introducing the piperidine moiety into a wide array of complex molecules.[1]

Quantitative Data

The following table summarizes the key quantitative data for **1-BOC-4-(tosyloxy)piperidine**:

Property	Value	Reference
CAS Number	118811-07-7	[1] [2]
Molecular Weight	355.45 g/mol	[1]
Appearance	White crystalline solid	[1]
Purity	Typically ≥98%	[2]
Solubility	Soluble in organic solvents like dichloromethane and acetone	[1]
Storage Temperature	Room Temperature	[2] [3]

Experimental Protocols: Synthesis

The synthesis of **1-BOC-4-(tosyloxy)piperidine** is a multi-step process that can be achieved through various routes. A common and effective method involves the protection and subsequent tosylation of 4-hydroxypiperidine.

3.1. Synthesis from 4-Hydroxypiperidine

This protocol involves two main steps: the protection of the piperidine nitrogen with a Boc group and the tosylation of the hydroxyl group.

Step 1: Boc Protection of 4-Hydroxypiperidine

- Materials: 4-Hydroxypiperidine, di-tert-butyl dicarbonate (Boc₂O), and a suitable base (e.g., triethylamine or sodium hydroxide).
- Procedure: 4-Hydroxypiperidine is dissolved in a suitable solvent, such as a mixture of water and an organic solvent like dichloromethane. The base is added to the solution. Di-tert-butyl dicarbonate is then added portion-wise while stirring at room temperature. The reaction progress is monitored by thin-layer chromatography (TLC). Upon completion, the organic layer is separated, washed, dried, and concentrated under reduced pressure to yield 1-BOC-4-hydroxypiperidine.

Step 2: Tosylation of 1-BOC-4-hydroxypiperidine

- Materials: 1-BOC-4-hydroxypiperidine, p-toluenesulfonyl chloride (TsCl), and a base such as pyridine or triethylamine.
- Procedure: 1-BOC-4-hydroxypiperidine is dissolved in a dry aprotic solvent like dichloromethane or pyridine under an inert atmosphere. The solution is cooled in an ice bath, and p-toluenesulfonyl chloride is added slowly. The reaction mixture is stirred at a low temperature and then allowed to warm to room temperature. After the reaction is complete, the mixture is worked up by washing with aqueous solutions to remove the base and any salts. The organic layer is then dried and concentrated to afford **1-BOC-4-(tosyloxy)piperidine**.

Below is a DOT script for a Graphviz diagram illustrating this synthetic workflow.



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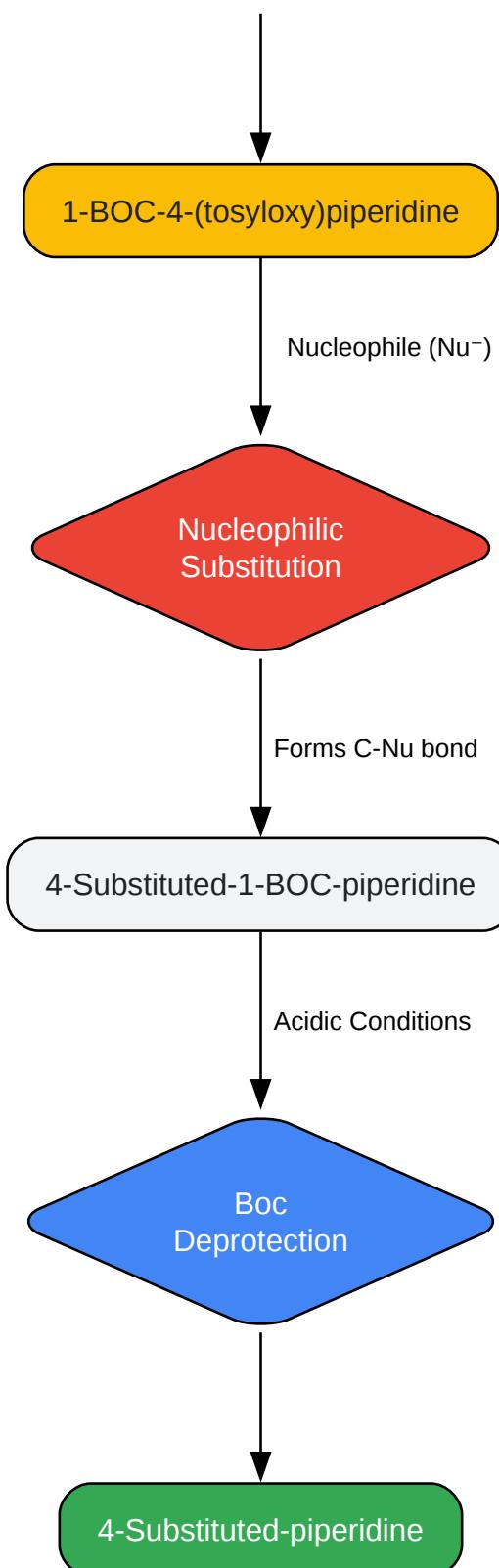
Synthesis of **1-BOC-4-(tosyloxy)piperidine**.

Applications in Drug Development

1-BOC-4-(tosyloxy)piperidine is a crucial intermediate in the synthesis of a variety of pharmaceutical agents. The piperidine scaffold is a common structural motif in many biologically active molecules. The ability to functionalize the 4-position of the piperidine ring via nucleophilic substitution of the tosylate group makes this compound highly valuable.

Logical Relationship of Reactivity:

The core utility of **1-BOC-4-(tosyloxy)piperidine** in medicinal chemistry stems from a logical sequence of reactions that allow for the introduction of diverse functionalities.



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General reactivity pathway of **1-BOC-4-(tosyloxy)piperidine**.

This versatility allows for the synthesis of compounds with potential applications as antipsychotics, analgesics, and anti-inflammatory agents.^[1] Furthermore, derivatives of this intermediate are being investigated for their potential in treating neurodegenerative diseases and cancer.^[1] The strategic use of **1-BOC-4-(tosyloxy)piperidine** enables the efficient construction of complex molecular architectures essential for the discovery and development of new therapeutics.

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References

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